

how to handle reviewer comments for BMVC

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Compound of Interest

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BMVC Reviewer Comment Response Center

This guide provides researchers with a structured approach to handling reviewer comments for the British Machine Vision Conference (**BMVC**), with a special focus on the format for recent conference iterations.

Frequently Asked Questions (FAQs)

Q1: I've received my reviews for **BMVC** 2025. Where do I submit my rebuttal?

A: For **BMVC** 2025, there is no rebuttal period.^{[1][2][3]} This is a significant change from some previous years. The reviews are intended to evaluate the paper as it was submitted, and reviewers are instructed not to request revisions or additional experiments.^{[1][2]} The final decision will be made by the Area Chairs based on the submitted paper and the reviewers' assessments.

Q2: If there's no rebuttal, what is the purpose of the reviewer comments?

A: The comments serve two primary purposes:

- To Inform the Area Chair (AC): The reviews, along with a meta-review from the AC, are the most critical part of the decision-making process.[2] They help the AC understand the paper's strengths and weaknesses and justify the final recommendation.[2]
- To Provide Feedback: The feedback is valuable for improving your work. Even if the paper is accepted, the comments can provide insights for the camera-ready version. If the paper is rejected, this feedback is crucial for strengthening the paper for a future submission to another venue.

Q3: How should I systematically analyze the reviewer feedback I've received?

A: A structured analysis is the best approach. You should categorize each comment to understand the overall sentiment and identify the most critical issues. This process helps in planning revisions for a future submission. Be polite and respectful in your internal analysis; avoid becoming defensive, as this can cloud your judgment.[4]

Q4: A reviewer seems to have misunderstood a key aspect of my methodology. What can I do?

A: While you cannot directly correct this misunderstanding for the current **BMVC** review cycle due to the absence of a rebuttal, this is a critical piece of feedback. It indicates that the explanation in your paper was not as clear as it could have been. Acknowledge that if a reviewer misunderstood your work, the presentation may be the cause.[4] For future submissions, you should focus on clarifying that specific section of the paper.

Q5: The reviews for my paper are conflicting. How is a decision reached in this case?

A: It is the Area Chair's responsibility to reconcile conflicting reviews. The AC will facilitate a discussion among the reviewers to reach a consensus.[2] The AC's meta-review is crucial here, as it will weigh the arguments from the different reviews and justify the final decision to either accept or reject the paper.[2]

Q6: What were the rebuttal guidelines for past **BMVC** conferences?

A: For context, **BMVC** 2023 had an optional rebuttal.[5] Authors could submit a one-page PDF or a 4000-character text response to address factual errors or supply additional information requested by reviewers.[5] The guidelines explicitly stated that the rebuttal was not for adding new contributions or experiments that were not in the original submission.[5] **BMVC** 2021 had

an even more involved process with a two-week rebuttal and revision phase where authors could submit a revised paper with an extra page.[\[6\]](#)

Troubleshooting and Guides

Guide 1: Categorizing Reviewer Comments

Even without a formal rebuttal, it is essential to process reviewer feedback systematically. This helps in understanding the core issues and prioritizing changes for future submissions. Use a table to organize all comments.

Reviewer ID	Comment Summary	Comment Type	Severity	Actionable Plan (for future submission)
Reviewer 1	"The novelty of the proposed method is unclear compared to [citation]."	Major Concern: Novelty	High	Add a new subsection in "Related Work" to explicitly differentiate our method from the cited paper.
Reviewer 1	"The y-axis on Figure 3 is not legible."	Minor Issue: Presentation	Low	Increase font size and line weight in Figure 3.
Reviewer 2	"The claim of state-of-the-art performance is not fully supported by the results on Dataset X."	Major Concern: Experimental	High	Run additional experiments on Dataset X with the suggested baseline for comparison.
Reviewer 2	"What were the hyperparameters used for training?"	Clarification Question	Medium	Add a detailed table of all hyperparameters in the appendix.
Reviewer 3	"The paper is well-written and the problem is significant."	Strength	N/A	Note this as a key strength to retain in the paper's narrative.
Reviewer 3	"The ablation study is missing a key component."	Major Concern: Experimental	High	Design and conduct the suggested ablation study and add the

results to the
experiments
section.

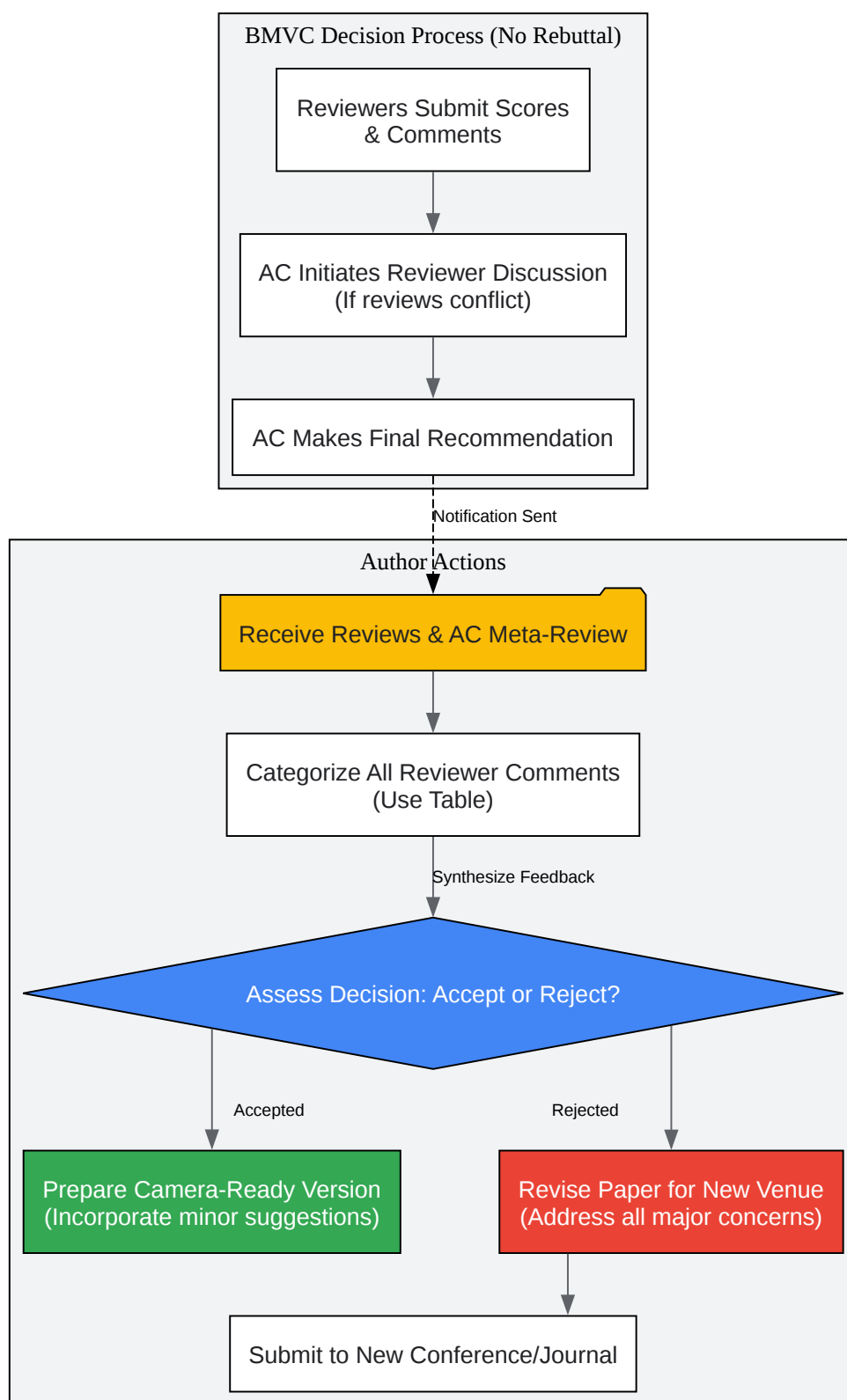
Guide 2: Evaluating Comments on Experimental Protocols

Reviewer comments often focus on the experimental methodology. Use the following checklist to assess these points:

- ☐ Baselines: Have reviewers suggested relevant baseline methods that you missed?
- ☐ Datasets: Are the datasets used for evaluation considered standard in the field? Have reviewers pointed out any biases or limitations?
- ☐ Metrics: Are the evaluation metrics appropriate for the task? Have reviewers suggested more insightful metrics?
- ☐ Ablation Studies: Is your ablation study comprehensive? Does it convincingly demonstrate the contribution of each component of your proposed method?
- ☐ Reproducibility: Have reviewers asked for more details about hyperparameters, implementation, or code? A lack of these details can be a significant concern.
- ☐ Statistical Significance: Are your claims of improvement backed by statistical tests if the margins are small?

Workflow Visualizations

The following diagram illustrates the logical workflow for an author after receiving **BMVC** reviews in a year with no rebuttal period.



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Caption: Author workflow for handling **BMVC** reviews without a rebuttal period.

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